

benzyl decanoate solvent extraction efficiency

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Compound Focus: Benzyl decanoate

CAS No.: 42175-41-7

Cat. No.: S520949

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Available Data on Benzyl Decanoate

The information found is limited to its chemical properties and an analytical method, rather than its performance as an extraction solvent [1].

Property	Value / Information
CAS Number	42175-41-7 [1]
Molecular Formula	$C_{17}H_{26}O_2$ [1]
Molecular Weight	262.394 g/mol [1]
LogP	6.02 [1]
Synonyms	Decanoic acid, phenylmethyl ester [1]
Relevant Application	Analyzed by reverse-phase (RP) HPLC using a mobile phase of acetonitrile, water, and phosphoric acid [1]

A Framework for Your Comparison Guide

Since a ready-made comparison is not available, you can construct one by designing and executing a standardized experiment. Here is a proposed protocol based on common practices in solvent efficiency testing.

Experimental Design Overview

The core of the guide would be a laboratory study comparing the extraction efficiency of **benzyl decanoate** with other common solvents for a specific model compound or a class of compounds (e.g., caffeine, a specific drug intermediate, or a natural product).

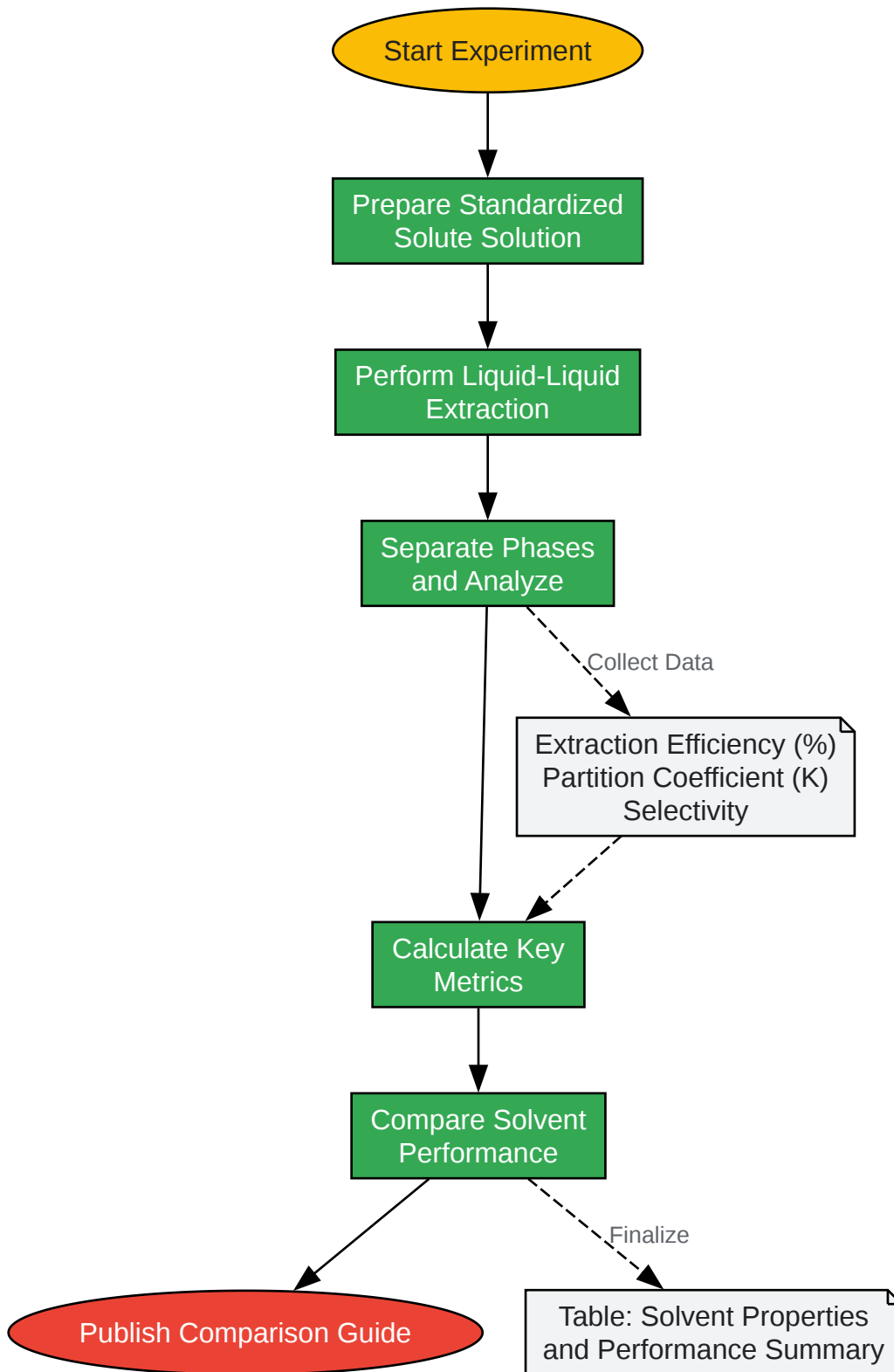
Proposed Comparative Solvents

You should select a range of solvents with varying properties for a meaningful comparison. A potential set could include:

- **Benzyl decanoate** (the subject of interest)
- **Benzyl alcohol** (a chemically related solvent with known high dissolving power for some compounds like lignin [2] and use in decaffeination [3])
- **n-Decane** (as an aliphatic control)
- **Ethyl acetate** (a common and versatile extraction solvent [3])
- **Dichloromethane** (a classic but less green solvent for benchmarking)

Key Experimental Workflow

The following diagram outlines the key steps for a standardized comparison experiment.



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Detailed Experimental Protocol

- **Procedure:** Adapt the liquid-liquid extraction technique. A typical method involves adding a fixed volume of each organic solvent to an equal volume of an aqueous solution containing a known concentration of the target solute. The mixture is vigorously agitated for a set time to reach equilibrium, then allowed to settle for phase separation [3].
- **Analysis:** Use a quantitative analytical method like High-Performance Liquid Chromatography (HPLC) to measure the concentration of the solute remaining in the aqueous phase after extraction. The method for analyzing **benzyl decanoate** itself via HPLC can serve as a reference [1].
- **Data Calculation:** Calculate key performance metrics for each solvent:
 - **Extraction Efficiency (%)**: $(1 - C_{\text{aqueous_final}} / C_{\text{aqueous_initial}}) * 100$
 - **Partition Coefficient (K)**: $C_{\text{organic}} / C_{\text{aqueous}}$
 - **Selectivity:** Compare the partition coefficient of the target solute against a co-existing impurity.

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References

1. | SIELC Technologies Benzyl decanoate [sielc.com]
2. Use of Benzyl Alcohol as a Solvent for Kraft Lignin - Welcome to DTU... [orbit.dtu.dk]
3. US4279937A - Liquid extract decaffeination with benzyl alcohol... [patents.google.com]

To cite this document: Smolecule. [benzyl decanoate solvent extraction efficiency]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b520949#benzyl-decanoate-solvent-extraction-efficiency>]

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